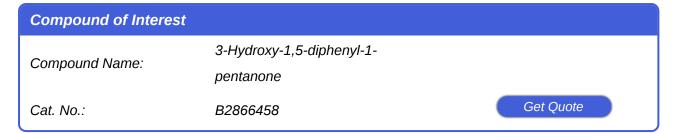


## physical and chemical properties of 3-Hydroxy-1,5-diphenyl-1-pentanone

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# An In-depth Technical Guide on 3-Hydroxy-1,5-diphenyl-1-pentanone

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**3-Hydroxy-1,5-diphenyl-1-pentanone** is a naturally occurring compound that has garnered interest within the scientific community for its potential therapeutic properties. This technical guide provides a comprehensive overview of its physical and chemical characteristics, alongside available information on its biological activities and synthesis. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development.

### **Chemical and Physical Properties**

**3-Hydroxy-1,5-diphenyl-1-pentanone**, with the CAS number 60669-64-9, is a solid, appearing as a powder.[1] It is soluble in a range of organic solvents, including chloroform, dichloromethane, ethyl acetate, dimethyl sulfoxide (DMSO), and acetone.[1][2]

Table 1: Physical and Chemical Properties of **3-Hydroxy-1,5-diphenyl-1-pentanone** 



Property	Value	Reference
Molecular Formula	C17H18O2	[1]
Molecular Weight	254.32 g/mol	[1]
CAS Number	60669-64-9	[1]
Physical State	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1][2]

Note: Specific quantitative data for melting point and boiling point are not consistently available in the reviewed literature.

#### **Spectroscopic Data**

While the structure of **3-Hydroxy-1,5-diphenyl-1-pentanone** has been elucidated using spectroscopic methods, publicly available detailed spectral data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and Mass Spectrometry) for the pure compound remains limited. Researchers are advised to perform their own analytical characterization upon synthesis or isolation.

## **Experimental Protocols**Isolation from Natural Sources

**3-Hydroxy-1,5-diphenyl-1-pentanone** has been identified as a constituent of the plant species Stellera chamaejasme L. and Daphne odora.[2] The general procedure for isolating natural products from plant material typically involves the following steps:



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Caption: A generalized workflow for the isolation of natural products from plant sources.



A detailed protocol for the isolation of compounds from Stellera chamaejasme involves extraction with 95% aqueous ethanol, followed by concentration and partitioning. The resulting fractions are then subjected to column chromatography to yield the purified compounds.[3]

#### **Synthesis**

While a specific, detailed synthetic protocol for **3-Hydroxy-1,5-diphenyl-1-pentanone** is not readily available in the surveyed literature, a general approach for the synthesis of similar **1,5-diaryl-1-penten-3-ones** has been described. This involves the condensation of a **4-aryl-2-butanone** with an aryl aldehyde.[4] A subsequent reduction of the double bond and the ketone could potentially yield the target molecule, although this specific transformation is not detailed.

#### **Biological Activity**

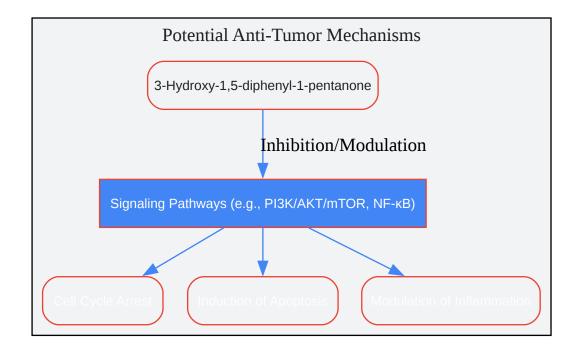
**3-Hydroxy-1,5-diphenyl-1-pentanone** has been reported to exhibit both immunomodulatory and anti-tumor activities.[2]

#### **Immunomodulatory and Anti-tumor Effects**

The family of plants from which this compound is isolated, Thymelaeaceae, is known to produce a variety of bioactive molecules with immunomodulatory and antitumor properties.[5] The mechanisms of action for many natural immunomodulators involve the modulation of signaling pathways that regulate immune responses and cancer cell proliferation and survival. [6]

While the specific signaling pathways affected by **3-Hydroxy-1,5-diphenyl-1-pentanone** have not been elucidated, related compounds such as certain diarylpentanoids and curcumin analogues have been shown to target pathways including PI3K/AKT/mTOR and NF-kB.[7][8][9] These pathways are critical in regulating cell growth, apoptosis, and inflammation, and their modulation can contribute to anti-tumor effects.





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